

# LC-MS/MS method for 2-Ketoglutaric acid-d4 detection

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## Compound of Interest

Compound Name: 2-Ketoglutaric acid-d4

Cat. No.: B12399886

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An LC-MS/MS method for the detection of **2-Ketoglutaric acid-d4** (d4- $\alpha$ -KG), a deuterated stable isotope of the key metabolic intermediate alpha-ketoglutarate ( $\alpha$ -KG), is critical for a range of research applications. This stable isotope-labeled compound is an ideal internal standard for quantitative mass spectrometry analysis, enabling precise measurement of  $\alpha$ -KG in various biological matrices. Such analyses are vital for researchers in drug development and life sciences who are investigating metabolic pathways, particularly in the context of cancer, aging, and neurological disorders.

Alpha-ketoglutarate is a central molecule in the tricarboxylic acid (TCA) cycle and plays a significant role in amino acid metabolism, nitrogen transport, and as a signaling molecule.<sup>[1]</sup> It influences cellular energy levels, redox state, and the activity of enzymes involved in epigenetic regulation and cellular signaling. Dysregulation of  $\alpha$ -KG metabolism is implicated in numerous diseases, making its accurate quantification essential for understanding disease mechanisms and developing novel therapeutics.

This application note provides a detailed protocol for the sensitive and specific quantification of d4- $\alpha$ -KG using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). The methodology described is applicable to various biological samples and is intended for researchers, scientists, and drug development professionals.

## Quantitative Data Summary

The following tables summarize typical performance characteristics of LC-MS/MS methods for the analysis of  $\alpha$ -KG, which are applicable to its deuterated analog.

Table 1: Linearity and Sensitivity of  $\alpha$ -KG LC-MS/MS Methods

Matrix	Linearity Range (ng/mL)	LLOQ (ng/mL)	Reference
Human Plasma	100 - 2500	100	[2][3]
Human Urine	1 - 1000	0.8	[4]

Table 2: Precision and Accuracy of  $\alpha$ -KG LC-MS/MS Methods in Human Plasma

Concentration (ng/mL)	Intra-day Precision (%RSD)	Inter-day Precision (%RSD)	Intra-day Accuracy (%RE)	Inter-day Accuracy (%RE)	Reference
100	< 8%	< 8%	Within $\pm$ 15%	Within $\pm$ 15%	[2][3]
500	< 8%	< 8%	Within $\pm$ 15%	Within $\pm$ 15%	[2][3]
1500	< 8%	< 8%	Within $\pm$ 15%	Within $\pm$ 15%	[2][3]

## Experimental Protocols

This section details the methodology for the analysis of **2-Ketoglutaric acid-d4**.

### Sample Preparation

A robust sample preparation protocol is crucial for accurate and reproducible results. The following procedure is a general guideline and may require optimization for specific matrices.

Materials:

- Biological matrix (e.g., plasma, urine, cell lysate)

- **2-Ketoglutaric acid-d4** (d4- $\alpha$ -KG) standard
- Internal Standard (e.g.,  $^{13}\text{C}_5$ - $\alpha$ -KG)
- Acetonitrile (ACN), ice-cold
- Methanol (MeOH)
- Formic Acid (FA)
- Water, LC-MS grade
- Centrifuge
- Vortex mixer

Protocol for Protein Precipitation:

- Thaw biological samples on ice.
- To 100  $\mu\text{L}$  of sample, add 400  $\mu\text{L}$  of ice-cold ACN containing the internal standard.
- Vortex for 30 seconds to precipitate proteins.
- Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a new tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the dried extract in 100  $\mu\text{L}$  of the initial mobile phase (e.g., 97:3 Water:ACN with 0.1% FA).
- Vortex for 15 seconds and transfer to an autosampler vial for LC-MS/MS analysis.

## Liquid Chromatography

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system.

Table 3: Chromatographic Conditions

Parameter	Condition
Column	Acclaim 120 C8 (150 mm × 4.6 mm, 3.0 μm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	Acetonitrile
Gradient	Isocratic: 97% A, 3% B
Flow Rate	1.2 mL/min
Column Temperature	40°C
Injection Volume	10 μL

## Mass Spectrometry

Instrumentation:

- Triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.

Table 4: Mass Spectrometry Parameters

Parameter	Condition
Ionization Mode	Electrospray Ionization (ESI), Negative
Capillary Voltage	3.5 kV
Source Temperature	150°C
Desolvation Temperature	350°C
Desolvation Gas Flow	800 L/hr
Cone Gas Flow	50 L/hr
Collision Gas	Argon

 Table 5: MRM Transitions for **2-Ketoglutaric acid-d4**

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Cone Voltage (V)	Collision Energy (eV)
2-Ketoglutaric acid-d4	149.04	105.03	100	20	12
$\alpha$ -Ketoglutaric acid	145.01	101.02	100	20	12
<sup>13</sup> C5- $\alpha$ -KG (IS)	150.03	105.03	100	20	12

## Visualizations

### Experimental Workflow

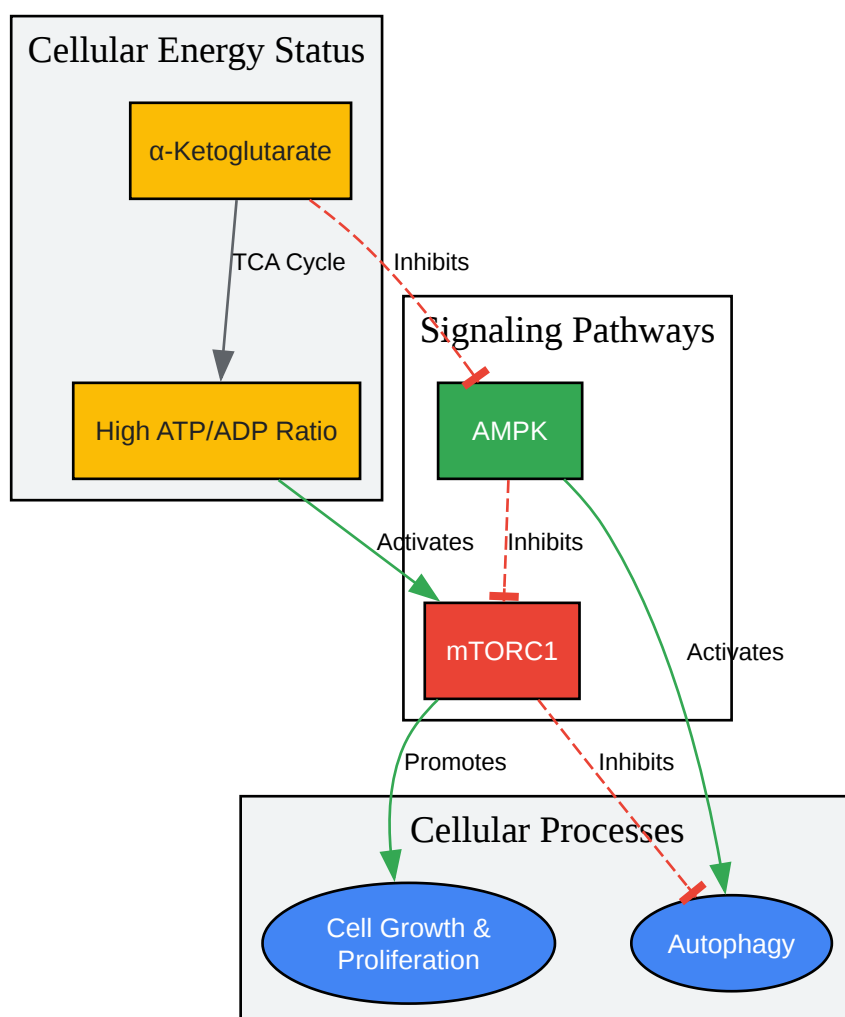


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Caption: Experimental workflow for LC-MS/MS detection of **2-Ketoglutaric acid-d4**.

## Alpha-Ketoglutarate in the mTOR/AMPK Signaling Pathway

Alpha-ketoglutarate is a key regulator of cellular energy status and influences major signaling pathways such as the mechanistic Target of Rapamycin (mTOR) and AMP-activated Protein Kinase (AMPK) pathways.



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Caption: Role of  $\alpha$ -Ketoglutarate in the mTOR and AMPK signaling pathways.

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## References

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